

Navigating the M1 PAM Landscape: A Comparative Guide to VU6007496

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Compound of Interest

Compound Name: VU6007496

Cat. No.: B15617491

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of the M1 positive allosteric modulator (PAM) **VU6007496** with its predecessor, VU319, and another key M1 PAM, VU0486846. This document summarizes key quantitative data, details experimental protocols, and visualizes the underlying signaling pathway to support informed decisions in neuroscience research and development.

Executive Summary

VU6007496 is a highly selective and central nervous system (CNS) penetrant M1 positive allosteric modulator with demonstrated efficacy in preclinical models of cognition.^[1] However, its development was halted due to unanticipated species-specific metabolism and the formation of toxic metabolites, particularly in mice.^[1] Despite this limitation, **VU6007496** remains a valuable tool compound for in vivo studies in rats and non-human primates. This guide provides a direct comparison of **VU6007496** with VU319, a clinical candidate M1 PAM, and VU0486846, another tool compound, to highlight the nuanced pharmacological profiles within this class of molecules.

Data Presentation: In Vitro and In Vivo Pharmacology

The following tables summarize the key quantitative data for **VU6007496**, VU319, and VU0486846, allowing for a direct comparison of their potency, efficacy, and pharmacokinetic properties.

Table 1: In Vitro Pharmacology of M1 PAMs

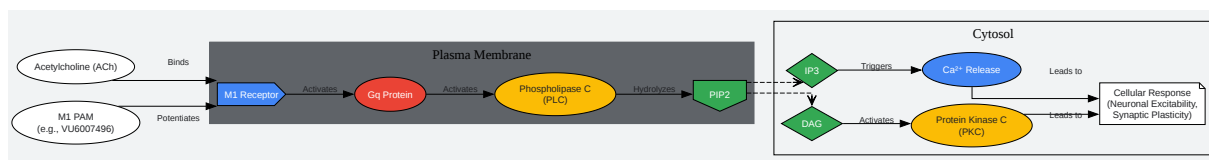
Compound	Human M1 PAM EC50 (nM)	Human M1 Agonism (% ACh Max)	Rat M1 PAM EC50 (nM)	Rat M1 Agonism (% ACh Max)	M2-M5 Selectivity (EC50 > μ M)
VU6007496	228	24% @ 10 μ M	94	Moderate	> 30
VU319	492	Minimal (< 10%)	492	Minimal	> 10
VU0486846	310	29% @ 4.5 μ M	250	26% @ 5.6 μ M	> 10

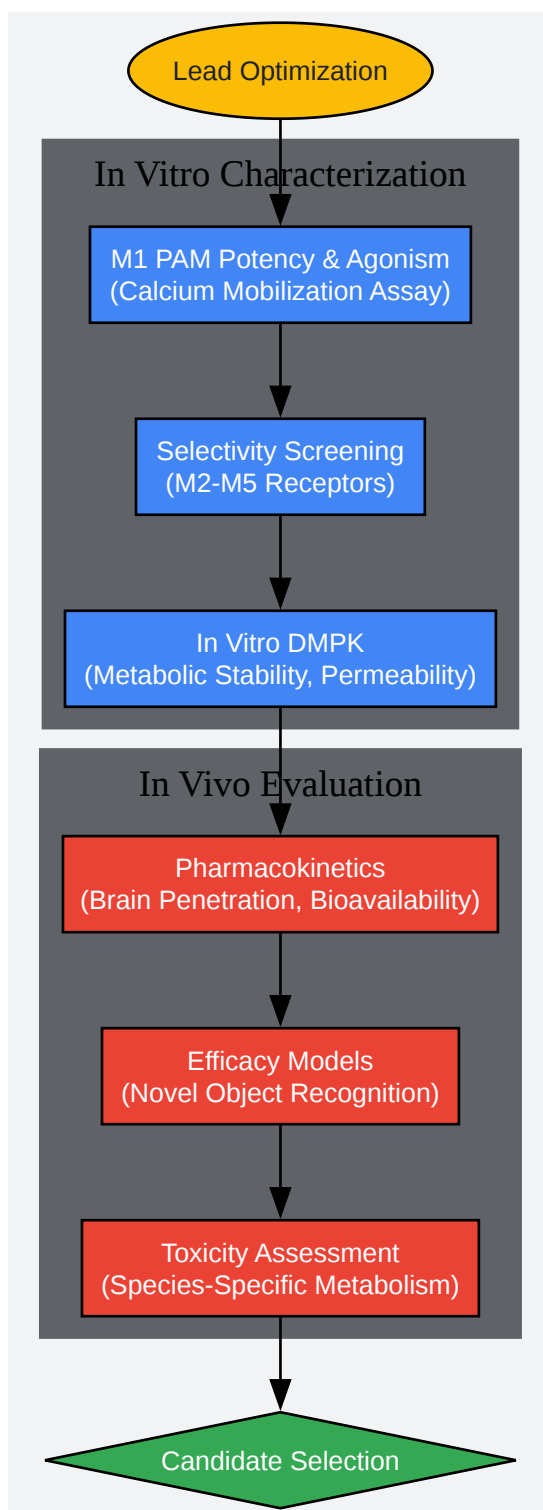
Table 2: In Vivo Pharmacokinetics and Efficacy of M1 PAMs

Compound	Species	Brain Penetration (Kp,uu)	Oral Bioavailability (%)	Efficacy in Novel Object Recognition (MED, mg/kg, p.o.)
VU6007496	Rat	0.36	Not Reported	3
VU319	Rat	0.91	93	1
VU0486846	Rat	Not Reported	Not Reported	3

M1 Muscarinic Acetylcholine Receptor Signaling Pathway

The M1 muscarinic acetylcholine receptor is a G-protein coupled receptor (GPCR) that primarily signals through the Gq pathway. The binding of acetylcholine (ACh), potentiated by a positive allosteric modulator (PAM), activates the receptor, leading to a cascade of intracellular events that modulate neuronal excitability and synaptic plasticity.





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References

- 1. pubs.acs.org [pubs.acs.org]
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